

Solubility of 1-Decanol-d21 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 1-Decanol-d21

Cat. No.: B569090

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **1-decanol-d21** in organic solvents. Due to the limited availability of specific quantitative solubility data for the deuterated form, this document synthesizes qualitative solubility information for its non-deuterated analog, 1-decanol. The solubility characteristics of 1-decanol are expected to be very similar to those of **1-decanol-d21**. For precise quantitative determination, a detailed experimental protocol is provided.

Core Concepts: "Like Dissolves Like"

The solubility of a substance is fundamentally governed by the principle of "like dissolves like," which indicates that polar solutes tend to dissolve in polar solvents, and non-polar solutes are more soluble in non-polar solvents.^[1] 1-Decanol, and by extension **1-decanol-d21**, is a long-chain fatty alcohol. Its structure consists of a polar hydroxyl (-OH) group and a long, non-polar ten-carbon hydrocarbon chain.^{[1][2]} This amphiphilic nature dictates its solubility profile. While the hydroxyl group can form hydrogen bonds, the dominant non-polar character of the long carbon chain significantly influences its solubility in various organic solvents.^[1]

The replacement of hydrogen with deuterium in **1-decanol-d21** is not expected to dramatically alter its fundamental solubility characteristics in organic solvents. However, the carbon-deuterium bond is slightly stronger and less polar than the carbon-hydrogen bond, which can lead to subtle differences in intermolecular interactions and, consequently, solubility. These

"isotope effects" are generally small for solubility in organic solvents but can be more pronounced in aqueous solutions or when specific hydrogen bonding is a critical factor.^[3]

Qualitative Solubility Data of 1-Decanol

The following table summarizes the qualitative solubility of 1-decanol in a range of common organic solvents. This data serves as a strong proxy for the expected solubility of **1-decanol-d21**.

Solvent Class	Specific Solvents	Qualitative Solubility of 1-Decanol
Alcohols	Ethanol, Methanol	Soluble / Miscible ^{[1][4][5]}
Ethers	Diethyl ether	Soluble / Miscible ^{[4][5]}
Ketones	Acetone	Soluble ^{[2][5]}
Halogenated Hydrocarbons	Chloroform, Dichloromethane	Soluble ^{[2][5]}
Aromatic Hydrocarbons	Benzene, Toluene	Soluble ^[4]
Aliphatic Hydrocarbons	Hexane, Petroleum ether	Soluble ^{[4][6]}
Esters	Ethyl acetate	Soluble
Other	Glacial acetic acid, Carbon tetrachloride	Soluble / Miscible ^{[4][5]}
Water	Insoluble / Slightly soluble ^{[2][4][5][6][7][8][9][10][11]}	

Experimental Protocol for Determining Solubility

For precise quantitative solubility data of **1-decanol-d21**, a standardized experimental protocol is necessary. The following outlines a general gravimetric method, a common and reliable technique for this purpose.

Objective: To determine the solubility of **1-decanol-d21** in a specific organic solvent at a defined temperature.

Materials:

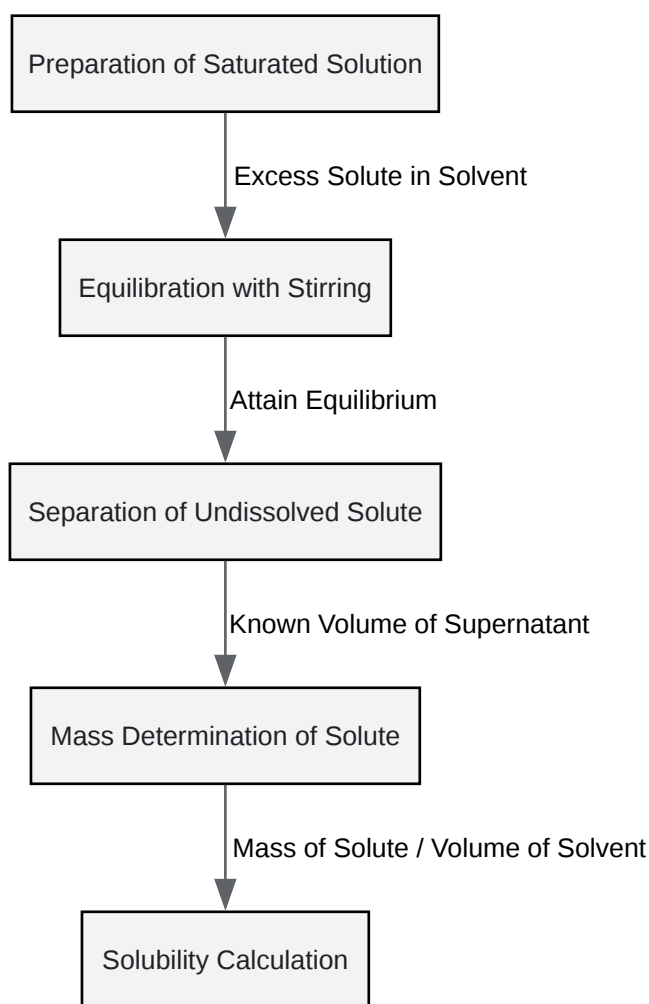
- **1-Decanol-d21**
- Selected organic solvent of high purity
- Analytical balance (accurate to ± 0.0001 g)
- Temperature-controlled environment (e.g., water bath, incubator)
- Volumetric flasks
- Pipettes
- Beakers or flasks for mixing
- Magnetic stirrer and stir bars
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Evaporating dish or pre-weighed vials
- Drying oven or vacuum desiccator

Methodology:

- Preparation of a Saturated Solution:
 - Add an excess amount of **1-decanol-d21** to a known volume of the organic solvent in a flask. The excess solute ensures that the solution becomes saturated.
 - Place the flask in a temperature-controlled environment and stir the mixture vigorously for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solute:
 - Once equilibrium is achieved, allow the solution to stand undisturbed for a sufficient time to let the excess undissolved **1-decanol-d21** settle.

- Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pipette. To avoid transferring any solid particles, it is advisable to use a filtration system, such as a syringe filter compatible with the solvent.
- Mass Determination and Solubility Calculation:
 - Transfer the accurately measured volume of the saturated solution to a pre-weighed evaporating dish.
 - Evaporate the solvent under controlled conditions (e.g., in a fume hood, gentle heating, or under reduced pressure) until only the **1-decanol-d21** residue remains.
 - Place the evaporating dish with the residue in a drying oven or vacuum desiccator to remove any final traces of the solvent.
 - After complete evaporation of the solvent, weigh the evaporating dish containing the **1-decanol-d21** residue.[\[1\]](#)
 - The mass of the dissolved **1-decanol-d21** is the difference between the final weight of the dish with the residue and the initial weight of the empty dish.[\[1\]](#)
 - Calculate the solubility, typically expressed in grams per 100 mL (g/100 mL) or moles per liter (mol/L), using the determined mass of the solute and the initial volume of the solvent.
[\[1\]](#)

Logical Workflow for Solubility Determination



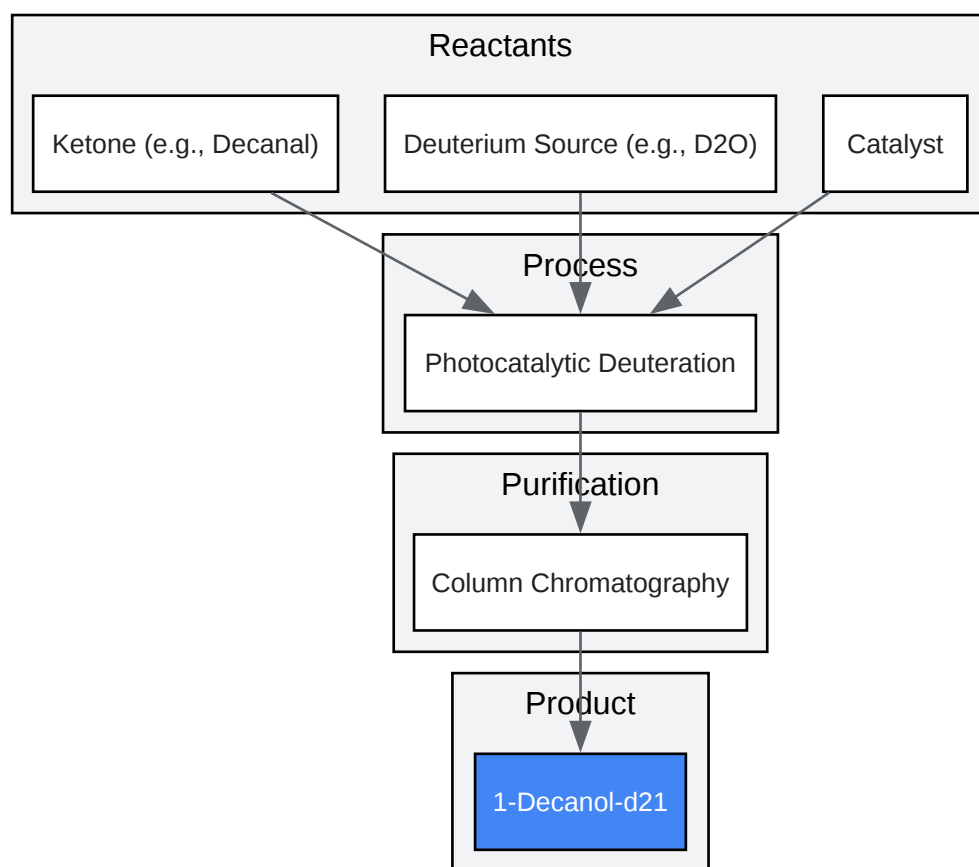
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Caption: Generalized workflow for the experimental determination of solubility.

Signaling Pathways and Experimental Workflows

While there are no specific signaling pathways directly related to the solubility of **1-decanol-d21**, the experimental workflow for its synthesis can be visualized. The preparation of deuterated alcohols often involves the reduction of a corresponding ketone using a deuterium source.

Illustrative Synthesis Workflow



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Caption: A generalized workflow for the synthesis of a deuterated alcohol.

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